

Technical Guide: 3-Chloro-2-methylphenyl methyl sulfide

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Compound of Interest

Compound Name: 3-Chloro-2-methylphenyl methyl sulfide

Cat. No.: B1354869

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-2-methylphenyl methyl sulfide is an organosulfur compound with the chemical formula C_8H_9ClS .^[1] This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential applications based on available scientific information. It is intended to serve as a resource for professionals in research, drug development, and chemical synthesis. The compound is primarily utilized as an intermediate in the synthesis of more complex organic molecules, including those with potential applications in the pharmaceutical and agrochemical industries.^{[2][3][4]}

Chemical Identity and Synonyms

Proper identification of a chemical compound is crucial for research and development. **3-Chloro-2-methylphenyl methyl sulfide** is known by several synonyms, and its unique CAS number ensures unambiguous identification in databases and literature.

Identifier Type	Value
IUPAC Name	1-chloro-2-methyl-3-(methylsulfanyl)benzene[3]
CAS Number	82961-52-2[1]
Molecular Formula	C ₈ H ₉ ClS[1]
Molecular Weight	172.68 g/mol [1]
Synonyms	2-Chloro-6-(methylthio)toluene, 2-Methyl-3-chlorothioanisole, (3-chloro-2-methylphenyl)(methyl)sulfane, 2-Methyl-3-(methylthio)-chlorobenzene, 3-chloro-2-methylthioanisole, Benzene, 1-chloro-2-methyl-3-(methylthio)-[5]

Physicochemical Properties

Understanding the physicochemical properties of **3-Chloro-2-methylphenyl methyl sulfide** is essential for its handling, application in reactions, and for predicting its behavior in various systems.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	225 °C at 760 mmHg	[2][5]
Density	1.17 g/cm ³	[2][5]
Flash Point	91.3 °C	[2][5]
Refractive Index	1.576	[2][5]
Vapor Pressure	0.132 mmHg at 25°C	[2]
Solubility	Sparingly soluble in water	[3]
LogP	3.75	[2]

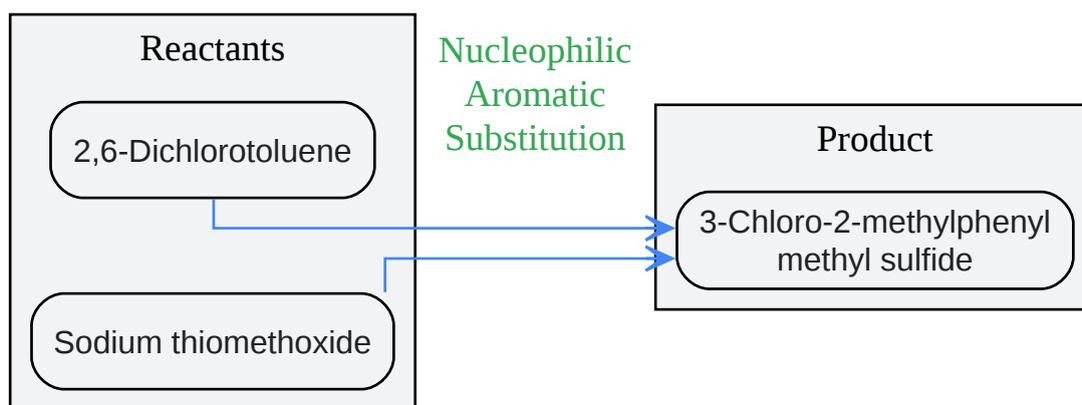
Synthesis and Experimental Protocols

The synthesis of **3-Chloro-2-methylphenyl methyl sulfide** can be achieved through various routes. Below are summaries of two reported methods.

Method 1: Nucleophilic Aromatic Substitution

A common method for the synthesis of **3-Chloro-2-methylphenyl methyl sulfide** involves the reaction of 2,6-dichlorotoluene with sodium thiomethoxide.^{[1][2]}

Reaction Scheme:



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Synthesis Workflow

Experimental Protocol:

- Reactants: 2,6-Dichlorotoluene, Sodium thiomethoxide.
- Reaction Conditions: The reaction is typically carried out under controlled temperature and pressure to ensure high purity of the final product. Specific solvent and temperature conditions would be optimized based on laboratory or industrial scale.
- Work-up and Purification: The reaction mixture is typically subjected to an aqueous work-up to remove inorganic salts. The crude product is then purified, often by distillation under reduced pressure, to yield the final **3-Chloro-2-methylphenyl methyl sulfide**.

Method 2: Two-Step Synthesis from 2-methyl-3-chloroaniline

A patented method describes a two-step synthesis starting from 2-methyl-3-chloroaniline.[6]

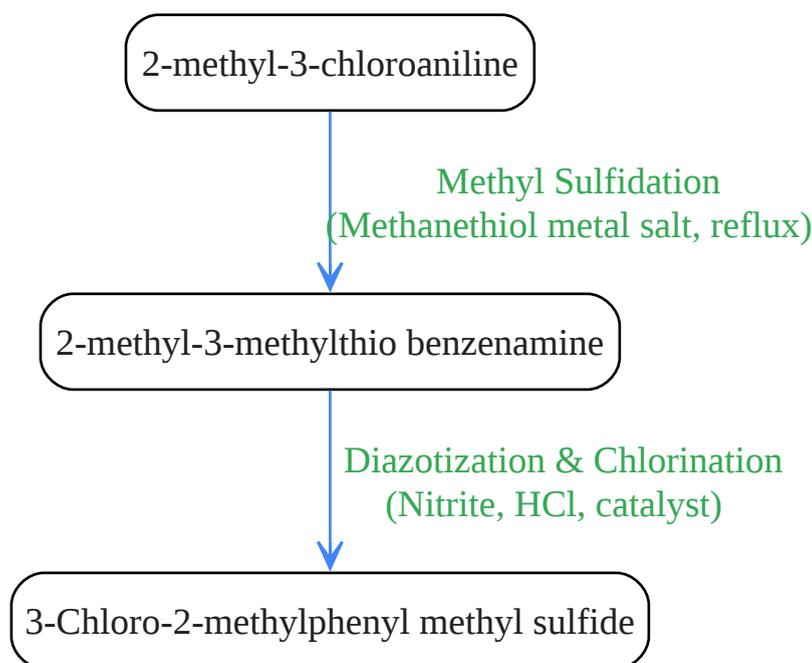
This method is designed to avoid the formation of impurities.[6]

Step 1: Methyl Sulfidation

2-methyl-3-chloroaniline is reacted with a methanethiol metal salt (e.g., sodium methyl mercaptide or potassium methyl mercaptide) in a solvent via a reflux reaction to synthesize 2-methyl-3-methylthio benzenamine.[6]

Step 2: Diazotization and Chlorination

The resulting 2-methyl-3-methylthio benzenamine is then subjected to diazotization followed by chlorination to yield **3-Chloro-2-methylphenyl methyl sulfide**. [6] This step is carried out in the presence of a nitrite, hydrochloric acid, and a catalyst.[6]



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Two-Step Synthesis Pathway

Biological Activity and Potential Applications

While primarily used as a chemical intermediate, some sources suggest potential biological activities for **3-Chloro-2-methylphenyl methyl sulfide**, indicating areas for further research.

Agrochemical Applications

The compound is mentioned in the context of pesticide manufacturing, suggesting a potential role as a building block for agrochemicals.[3] Its toxic effects on pests are cited as the mechanism of action in this application.[3]

Pharmaceutical Research

3-Chloro-2-methylphenyl methyl sulfide serves as an intermediate in the synthesis of various organic molecules, some of which may have pharmaceutical applications.[5] The general mechanism of action for compounds in this class is suggested to involve interactions with biomolecules, potentially acting as an enzyme inhibitor or activator, which in turn can affect metabolic pathways.[1] However, specific biological targets and pathways for **3-Chloro-2-methylphenyl methyl sulfide** have not been elucidated in the reviewed literature.

Safety and Handling

Based on available safety data sheets, **3-Chloro-2-methylphenyl methyl sulfide** should be handled with care. It may cause skin and eye irritation upon contact.[3] It is recommended to use appropriate personal protective equipment, including gloves and safety glasses, and to work in a well-ventilated area to avoid inhalation of vapors.[3] For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

3-Chloro-2-methylphenyl methyl sulfide is a versatile chemical intermediate with established synthesis routes and well-characterized physicochemical properties. Its primary application lies in the field of chemical synthesis, where it serves as a precursor for more complex molecules in the agrochemical and pharmaceutical industries. While there are general indications of potential biological activity, further in-depth research is required to explore and substantiate these claims, including detailed experimental studies on its mechanism of action and specific

biological targets. This guide provides a foundational understanding of the compound for researchers and professionals engaged in related fields.

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